

Personal protective equipment for handling IDH-305

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Compound of Interest

Compound Name: IDH-305

Cat. No.: B612231

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Essential Safety and Handling Guide for IDH-305

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **IDH-305**. The following procedural guidance outlines personal protective equipment (PPE) requirements, operational plans, and disposal procedures to ensure the safe handling of this potent, mutant-selective IDH1 inhibitor.

Personal Protective Equipment (PPE)

When handling **IDH-305**, it is imperative to use appropriate personal protective equipment to prevent exposure through inhalation, skin contact, or ingestion.^{[1][2]} The following table summarizes the recommended PPE for various tasks involving **IDH-305**, based on general guidelines for handling hazardous and cytotoxic compounds.^{[3][4][5]}

Task	Recommended Personal Protective Equipment
Handling Unopened Vials	Laboratory coat, single pair of chemotherapy-tested gloves.
Weighing and Reconstituting Powder	Laboratory coat or disposable gown, double pair of chemotherapy-tested gloves, eye protection (safety glasses with side shields or goggles), and a fit-tested N95 respirator within a certified chemical fume hood or biological safety cabinet.
Handling Solutions	Laboratory coat or disposable gown, double pair of chemotherapy-tested gloves, and eye protection.
Administering to Animals	Laboratory coat or disposable gown, double pair of chemotherapy-tested gloves, and eye protection. A face shield may be necessary to protect against splashes.
Cleaning and Decontamination	Disposable gown, double pair of chemotherapy-tested gloves (industrial thickness, >0.45mm, may be required for large spills), eye protection, and a face shield. ^[4]
Waste Disposal	Laboratory coat or disposable gown and a single pair of chemotherapy-tested gloves.

Note: Always consult your institution's specific safety protocols and the most recent Safety Data Sheet (SDS) for **IDH-305** before handling.^[6]

Quantitative Data and Physical Properties

The following table summarizes key quantitative data for **IDH-305**.

Property	Value	Source
Molecular Weight	490.46 g/mol	[7]
Appearance	Solid powder	[7]
Purity	>99% by HPLC	[7]
Solubility	Soluble in DMSO	[7][8]
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	[9]
Storage (Solid Powder)	Room temperature for months, or -20°C for 3 years	[7]
IC50 (IDH1 R132H)	27 nM	[8][9][10]
IC50 (IDH1 R132C)	28 nM	[8][9][10]
IC50 (IDH1 WT)	6.14 µM	[8][9][10]

Operational and Disposal Plans

A comprehensive plan for the handling and disposal of **IDH-305** is critical to maintaining a safe laboratory environment.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leakage.
- Store **IDH-305** according to the conditions specified in the table above, away from incompatible materials.[1]
- The storage area should be clearly labeled as containing a hazardous substance.

2. Preparation of Solutions:

- All handling of powdered **IDH-305**, including weighing and initial solubilization, must be conducted in a certified chemical fume hood or a Class II Biosafety Cabinet to prevent inhalation of the powder.[2]

- Use dedicated equipment (e.g., spatulas, weigh boats, and glassware) for handling **IDH-305**.
- When preparing stock solutions, use fresh DMSO as moisture can reduce solubility.[8]

3. Experimental Use:

- Clearly label all solutions containing **IDH-305** with the compound name, concentration, solvent, date of preparation, and appropriate hazard symbols.
- When performing experiments, ensure that all work is conducted on a disposable, absorbent bench liner to contain any potential spills.

4. Decontamination and Cleaning:

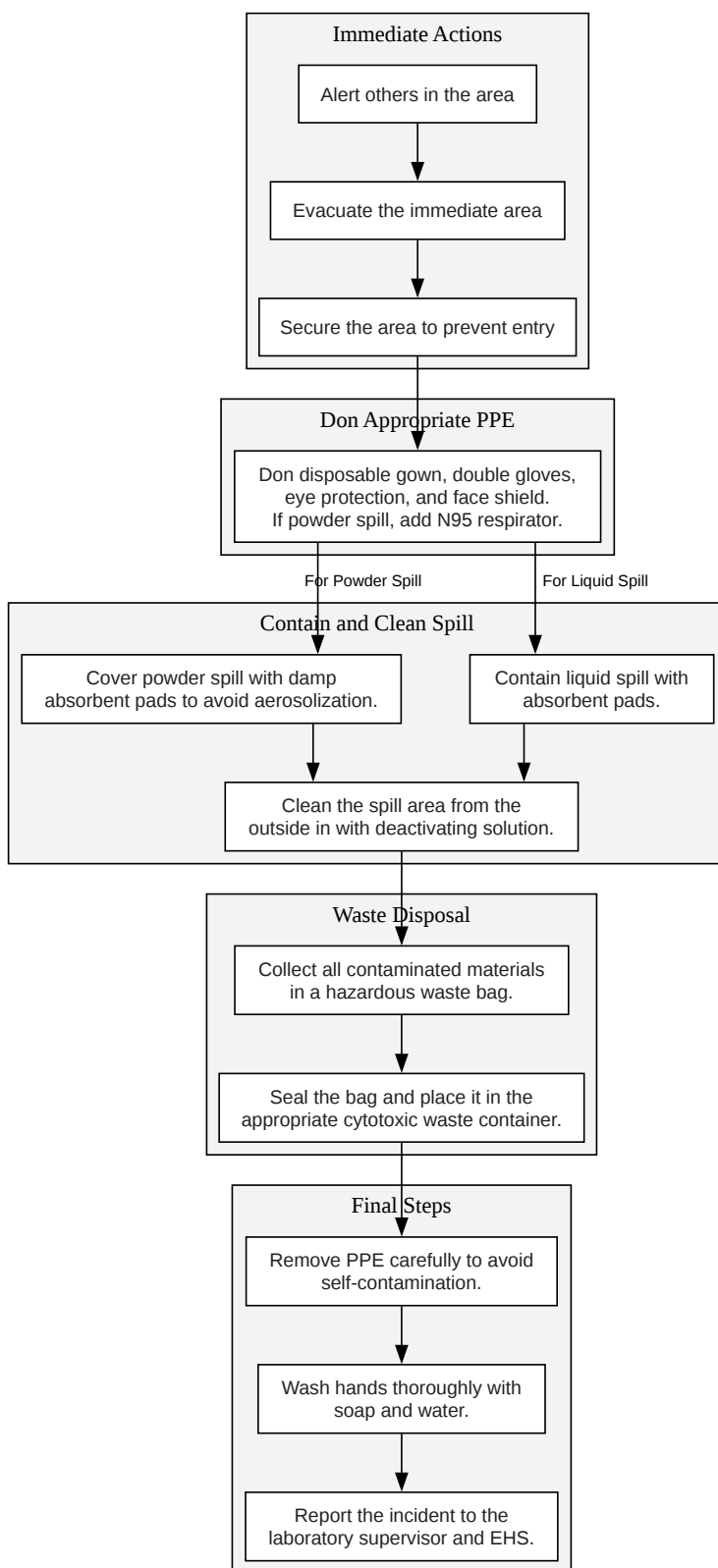
- All non-disposable equipment that comes into contact with **IDH-305** must be decontaminated.
- Wipe down all surfaces in the work area with an appropriate deactivating solution (e.g., a solution of sodium hypochlorite followed by a rinse with 70% ethanol and then water), or as recommended by your institution's safety office.

5. Waste Disposal:

- All disposable items contaminated with **IDH-305**, including gloves, gowns, pipette tips, and bench liners, must be disposed of as hazardous or cytotoxic waste in accordance with local, state, and federal regulations.[11]
- Place all contaminated sharps in a designated sharps container for hazardous waste.
- Unused solutions of **IDH-305** should be collected in a clearly labeled hazardous waste container for disposal by your institution's environmental health and safety department.

Emergency Spill Response

In the event of a spill, immediate and appropriate action is necessary to prevent exposure and contamination. The following workflow outlines the steps for managing a spill of **IDH-305**.



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Caption: Workflow for handling a spill of **IDH-305**.

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